Ferric ferrocyanide [hsdb]

• Key on ui mechanism of action: Prussian blue binds cesium and thallium isotopes in the gastrointestinal tract after ingestion or excreted in the bile by the liver, therby reduces gastrointestinal reabsorption into the enterohepatic circulation. It serves as an ion exchanger for univalent cations and it preferentially binds to cesium or thallium as its affinity for cations increases as the ionic radius of the cation increases. Prussian blue exchanges potassium for cesium or thallium at the surface of the crystal in the intestinal lumen. The insoluble complex is excreted without being absorbed from the intestinal walls. Insoluble prussian blue decreases the half life of cesium by 33% and from 3.8 to 2.2 days for thallium. The rate of cesium and thallium elimination is proportional to the dose and duration of prussian blue.; Prussian blue is an orally administered insoluble unabsorbable molecule that exchanges potassium ions for thallium in the gut lumen. Prussian blue blocks the enterohepatic and enteroenteric recirculation of thallium, increasing fecal elimination. It has been shown to decrease the elimination half-life of thallium from 8 to 3 days and to decrease mortality in an animal model.; Prussian blue insoluble acts by ion-exchange, adsorption, and mechanical trapping within the crystal structure and has a very high affinity for radioactive and non-radioactive cesium and thallium.
• CAS No.: 14038-43-8

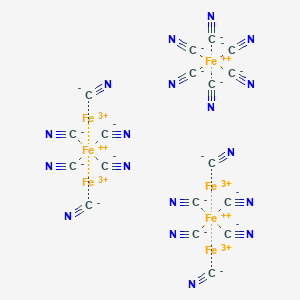

• Molecular Formula: C18Fe7N18
• Molecular Weight: 859.2 g/mol
• IUPAC Name: tris(iron(2+));tetrakis(iron(3+));octadecacyanide
• InChI: InChI=1S/18CN.7Fe/c18*1-2;;;;;;;/q18*-1;3*+2;4*+3
• InChI Key: DCYOBGZUOMKFPA-UHFFFAOYSA-N
• Canonical SMILES: [C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[C-]#N.[Fe+2].[Fe+2].[Fe+2].[Fe+3].[Fe+3].[Fe+3].[Fe+3]
• Color/Form: Dark blue powder; Purple powder; Relatively strongly colored
• density: 1.80 g/cu cm
• physical_description: Purple solid; Mostly soluble in water (6 g/L); [Merck Index] Deep blue powder; [MSDSonline]
• Pictograms: Irritant
• solubility: Mostly insoluble in hot or cold water. 6 mg/mL at 25 deg C; Insoluble in dilute acid, organic solvents; Slightly soluble in most organic solvents. Soluble in oxalic acid; precipitates on exposure to light; Solubility in 2-methoxyethanol = 10 g/L. Solubility in ethanol = 20 g/L; In water, 6 mg/mL at 25 °C
• Synonyms: Berlin blue; ferric ferrocyanide; ferrihexacyanoferrate; ferrocin; ferrotsin; Prussian blue

Description

Ferric ferrocyanide, chemically known as iron(III) hexacyanoferrate(II) (Fe₄[Fe(CN)₆]₃), is a coordination compound commonly recognized as Prussian blue. It features a cubic lattice structure where Fe³⁺ ions are octahedrally coordinated to cyanide ligands, forming a deep blue pigment . This compound is synthesized via the reaction of ferric salts with ferrocyanide ions under acidic conditions, often resulting in insoluble precipitates .

Preparation Methods

Ferric ferrocyanide can be synthesized through various methods. One common laboratory method involves the reaction of iron(II) salts with potassium ferrocyanide, resulting in the formation of an insoluble white compound called Berlin white, which is then oxidized to produce the blue pigment . Industrial production often uses sodium ferrocyanide instead of potassium ferrocyanide, with oxidation carried out using reagents like sodium chlorate or sodium chromate .

Chemical Reactions Analysis

Ferric ferrocyanide undergoes several types of chemical reactions:

Oxidation: The initial product, Berlin white, is oxidized to form Ferric ferrocyanide.

Reduction: Ferric ferrocyanide can be reduced back to Berlin white under certain conditions.

Substitution: The cyanide ligands in Ferric ferrocyanide can be substituted with other ligands, altering its properties.

Common reagents used in these reactions include iron(II) salts, potassium ferrocyanide, and various oxidizing agents. The major product formed from these reactions is Ferric ferrocyanide itself .

Scientific Research Applications

Analytical Chemistry

Ferric ferrocyanide is widely utilized in analytical chemistry due to its unique properties.

Qualitative Analysis :

• It serves as a reagent for the qualitative detection of various substances, including sugars, nitrite ions in urine, and several metals such as cadmium and uranium .

Catalysis :

• Pyrolyzed ferrocyanides have been reported as catalysts in chemical syntheses, notably in the synthesis of ammonia from nitrogen and hydrogen mixtures .

Electrochemical Applications :

• Potassium ferricyanide and ferrocyanide are used as redox probes in electrochemical impedance spectroscopy, providing insights into electrochemical behavior and stability .

Environmental Remediation

Ferric ferrocyanide plays a significant role in environmental applications, particularly in the treatment of radioactive waste.

Radioactive Contaminant Removal :

• A recent study demonstrated that ferric ferrocyanide can effectively remove cesium from polluted water through coagulation processes, achieving a decontamination factor of approximately $10^4$ .
• This method has been applied successfully to treat seawater contaminated by radioactive materials released during nuclear accidents, such as the Fukushima disaster .

Soil Remediation :

• Ferric ferrocyanide has been explored as a soil amendment for removing salt from contaminated soils. Research indicates that applying iron (III) ferrocyanide at specific concentrations can significantly enhance the removal rate of salts from the soil .

Medical Applications

The medical field has also recognized the utility of ferric ferrocyanide.

Diagnostic Use :

• Sodium ferrocyanide has been administered intravenously to study glomerular function in patients with renal issues. The results indicated that this method could be more sensitive than traditional tests like creatinine clearance .

Therapeutic Effects :

• Studies have shown that potassium ferrocyanide can inhibit serum hemolysis and provide protective effects against hemolytic serum doses in animal models .

Industrial Applications

Ferric ferrocyanide's properties extend to various industrial applications.

Corrosion Inhibition :

• It is used to enhance the corrosion resistance of iron and steel articles by forming protective coatings when treated with solutions of ferrocyanides or ferricyanides .

Dyeing Textiles :

• Historically, Prussian Blue has been employed in textile dyeing processes due to its vibrant color and stability when fixed on fabrics using mordants .

Summary Table of Applications

Application Area	Specific Uses
Analytical Chemistry	Qualitative detection of metals and ions; catalysis in chemical syntheses; electrochemical probes.
Environmental Remediation	Removal of radioactive cesium from water; soil salinity reduction; treatment of contaminated seawater.
Medical Applications	Diagnostic tool for renal function; protective effects against hemolytic conditions.
Industrial Applications	Corrosion inhibition for metals; dyeing agent for textiles.

Case Studies

• Radioactive Waste Treatment
  • In a study following the Fukushima disaster, ferric ferrocyanide was successfully used to remove cesium from contaminated seawater, demonstrating its effectiveness in real-world environmental crises .
• Soil Amendment
  • Research indicated that applying iron (III) ferrocyanide at 15 mmol kg$^{-1}$ significantly improved salt removal rates from contaminated soils, showcasing its potential for agricultural remediation efforts .

Mechanism of Action

In medical applications, Ferric ferrocyanide acts by trapping toxic monovalent cations, such as cesium and thallium, in its crystal lattice. This prevents their absorption in the intestines and facilitates their excretion from the body . The compound’s ability to bind these ions is due to ion-exchange with potassium or ammonium cations .

Comparison with Similar Compounds

Sodium Ferrocyanide (Na₄[Fe(CN)₆])

• Chemical Properties : Highly water-soluble, forming yellow crystals.
• Applications : Primarily an anticaking agent in road salts and food additives (E 535) .
• Stability : Degrades to free cyanide (CN⁻) under acidic (pH < 8) and oxidizing conditions, posing environmental risks .
• Toxicity : Low acute toxicity but chronic exposure risks due to cyanide release .

Potassium Ferrocyanide (K₄[Fe(CN)₆])

• Chemical Properties : Similar solubility to sodium ferrocyanide; forms lemon-yellow crystals.
• Applications : Anticaking agent (E 536), laboratory reagent, and precursor to ferric ferrocyanide synthesis .
• Environmental Impact : Like sodium ferrocyanide, degrades to CN⁻ but is considered safe in regulated doses .

Ferrous Ferrocyanide (Fe₂[Fe(CN)₆])

• Chemical Properties : Insoluble in water; forms pale green precipitates.
• Synthesis : Produced via excess ferrous sulfate addition to ferrocyanide solutions .

Other Metal Ferrocyanides

• Copper Ferrocyanide: Used in cyanotype photography and as a sorbent for radioactive cesium .
• Zinc Ferrocyanide : Explored in wastewater treatment for heavy metal ion sequestration .

Data Tables

Table 1: Comparative Properties of Ferrocyanide Compounds

Compound	Formula	Solubility (Water)	Key Applications	Toxicity Concerns
Ferric Ferrocyanide	Fe₄[Fe(CN)₆]₃	Insoluble	Pigments, magnetic materials	Low (stable in neutral pH)
Sodium Ferrocyanide	Na₄[Fe(CN)₆]	High	Anticaking agent, food additive	Moderate (cyanide release)
Potassium Ferrocyanide	K₄[Fe(CN)₆]	High	Anticaking agent, lab reagent	Low (regulated use)
Ferrous Ferrocyanide	Fe₂[Fe(CN)₆]	Insoluble	Intermediate in synthesis	Low

Table 2: Environmental Degradation Conditions

Compound	Degradation Conditions	Degradation Products
Sodium Ferrocyanide	pH < 8, Eh > -600 mV	Free cyanide (CN⁻)
Potassium Ferrocyanide	pH < 8, UV exposure	CN⁻, Fe(OH)₃
Ferric Ferrocyanide	Stable in neutral pH; degrades in acid	Fe³⁺, CN⁻ (minimal release)

Research Findings

Magnetic and Structural Advancements

Ferric ferrocyanide intercalated into montmorillonite clay demonstrates superior magnetic properties, with a remanence 100 times higher than ammonium ferric ferrocyanide. This hybrid material orders ferromagnetically at 5 K, making it promising for data storage applications .

Analytical and Diagnostic Uses

• Histochemistry: Ferric ferrocyanide forms electron-dense crystals in Perls' stain, enabling ultrastructural localization of nonheme iron in tissues .
• Antioxidant Assays : Ferricyanide (Fe³⁺) reduction to ferrocyanide (Fe²⁺) is a key mechanism in FRAP assays, though this pertains to its role as a reagent rather than a standalone compound .

Biological Activity

Ferric ferrocyanide, commonly known as Prussian Blue (PB), is a complex inorganic compound represented by the formula $\text{Fe}_4[\text{Fe}(\text{CN})_6]_3$. It has gained significant attention in various fields, particularly in medicine and environmental science, due to its unique properties and biological activities. This article explores the biological activity of ferric ferrocyanide, focusing on its mechanisms of action, therapeutic applications, toxicity studies, and recent research findings.

Ferric ferrocyanide acts primarily through its ability to bind toxic metal ions, such as cesium and thallium, facilitating their excretion from the body. The mechanism involves the formation of stable complexes with these metals, which are then eliminated through the gastrointestinal tract. This property makes it an effective treatment for certain types of heavy metal poisoning.

Key Mechanisms:

• Ion Exchange : Ferric ferrocyanide can exchange iron ions for toxic metal ions in the gastrointestinal tract.
• Low Bioavailability : Studies indicate that ferric ferrocyanide has low absorption rates in the intestine, limiting systemic exposure to cyanide and iron .
• Cyanide Release : Under specific conditions, ferric ferrocyanide can release cyanide; however, this occurs at very low levels that are significantly below lethal doses .

Therapeutic Applications

Ferric ferrocyanide has been clinically used for the treatment of:

• Radiocesium and Thallium Poisoning : It is primarily used in cases of radioactive cesium contamination and thallium poisoning due to its high binding affinity for these metals.
• Decontamination : It is utilized in environmental remediation efforts to remove cyanogenic compounds from contaminated soils .

Case Studies:

• Thallium Poisoning Treatment : A study involving patients with thallium poisoning treated with ferric ferrocyanide showed significant improvement without adverse side effects. Dosages were administered at 2 g three times daily for six weeks .
• Radiocesium Elimination : In animal studies, administration of ferric ferrocyanide demonstrated effective reduction in body burden of radiocesium with minimal toxicity observed .

Toxicity Studies

While ferric ferrocyanide is generally considered safe for therapeutic use, several studies have evaluated its potential toxicity:

In Vitro and In Vivo Studies:

• Genotoxicity Assessment : Research indicates that ferric ferrocyanide can induce genotoxic effects in vitro; however, these effects are context-dependent and vary based on concentration and exposure duration .
• Cyanogenic Potential : Although it can release cyanide under certain conditions (e.g., photolysis), studies show that the amounts released are typically non-toxic and well below lethal thresholds .

Recent Research Findings

Recent investigations have expanded our understanding of ferric ferrocyanide's biological activity:

• Phytoremediation Studies : Research has shown that certain plants can enhance the degradation of cyanogenic compounds associated with ferric ferrocyanide in contaminated soils. For example, Sorghum species exhibited significant cyanide degradation capabilities .
• Microbial Impact Studies : Investigations into microbial communities in aquifers contaminated with ferrocyanides have revealed potential ecological impacts and adaptations among microbial populations .

Table 1: Summary of Biological Activities

Activity	Description	References
Metal Ion Binding	Binds cesium and thallium for excretion	,
Genotoxicity	Induces genotoxic effects at high concentrations	,
Cyanide Release	Minimal cyanide release under normal conditions	,
Phytoremediation	Enhances degradation of cyanogenic compounds

Table 2: Case Study Overview

Study Type	Findings	Reference
Thallium Poisoning	Effective treatment without side effects
Radiocesium Elimination	Significant reduction in body burden	,
Phytoremediation	Sorghum showed highest cyanide degradation

Q & A

Basic Research Questions

Q. What experimental methods are recommended for synthesizing ferric ferrocyanide (Prussian blue) nanoparticles with controlled particle size and crystallinity?

• Methodological Answer : Ferric ferrocyanide nanoparticles can be synthesized via co-precipitation under acidic conditions. A common approach involves mixing ferric ions (e.g., FeCl₃) with potassium ferrocyanide (K₄[Fe(CN)₆]) in aqueous solution. For controlled particle size, adjust reaction parameters such as pH (e.g., HCl to maintain acidity), temperature (room temperature vs. heated), and stirring rate. UV-Vis spectroscopy and TEM can monitor nanoparticle formation and size distribution . To enhance crystallinity, post-synthesis annealing or dialysis to remove impurities is recommended .

Q. How can the oxidation states of iron in ferric ferrocyanide be experimentally determined?

• Methodological Answer : Use X-ray absorption spectroscopy (XAS) or Mössbauer spectroscopy to distinguish Fe²⁺ (in [Fe(CN)₆]⁴⁻) and Fe³⁺ (in the outer lattice). For example, high-resolution resonant inelastic X-ray scattering (RIXS) can resolve electronic transitions specific to Fe²⁺ and Fe³⁺, as demonstrated in studies of cyanoferrate complexes . Alternatively, redox titrations with potassium permanganate or iodometric methods can quantify Fe²⁺/Fe³⁺ ratios .

Q. What spectroscopic techniques are suitable for characterizing ferric ferrocyanide’s structural and electronic properties?

• Methodological Answer :

• FTIR : Identify CN⁻ stretching vibrations (~2080 cm⁻¹ for bridging cyanide ligands) .
• UV-Vis : Monitor charge-transfer bands (e.g., ~700 nm for Fe³⁺→CN⁻ transitions) .
• XRD : Confirm crystallinity and lattice parameters (cubic structure, space group Fm-3m) .
• XAS/RIXS : Probe local electronic structure and ligand-field effects .

Advanced Research Questions

Q. How can researchers resolve contradictions in reported environmental stability data for ferric ferrocyanide under varying pH and redox conditions?

• Methodological Answer : Conduct controlled degradation studies using simulated environmental conditions (e.g., pH 4–9, exposure to UV light or oxidizing agents). Monitor cyanide release via ion chromatography or colorimetric assays (e.g., EPA Method 335.4). Compare results with literature by normalizing experimental variables (e.g., particle size, crystallinity). For conflicting data, use advanced speciation techniques like XAFS to identify intermediate phases (e.g., Fe(OH)₃ or soluble cyanide complexes) .

Q. What strategies are effective for designing experiments to study ferric ferrocyanide’s role in electron-transfer processes, such as in biosensing or catalysis?

• Methodological Answer : Utilize electrochemical methods (cyclic voltammetry, chronoamperometry) to quantify electron-transfer kinetics. Pair with in situ spectroelectrochemistry (UV-Vis or Raman) to correlate redox states with optical properties. For biosensing, immobilize ferric ferrocyanide on electrodes functionalized with enzymes (e.g., glucose oxidase) and measure current response to target analytes . Control experiments should exclude interference from competing redox-active species.

Q. How can researchers address challenges in quantifying low-concentration cyanide species released from ferric ferrocyanide in environmental matrices?

• Methodological Answer : Employ sensitive detection methods such as:

• LC-MS/MS : For speciation of free cyanide, ferrocyanide, and nitroprusside derivatives .
• Microdiffusion-coupled colorimetry : Isolate cyanide via gas diffusion and quantify using barbituric acid/pyridine reagents (detection limit ~0.005 mg/L) .
• Validate methods with spike-recovery tests in complex matrices (e.g., soil leachates or stormwater) to account for matrix effects .

Q. What computational approaches are suitable for modeling the magnetic and electronic properties of ferric ferrocyanide frameworks?

• Methodological Answer : Density functional theory (DFT) calculations can predict magnetic coupling between Fe centers. Use software like VASP or Quantum ESPRESSO with Hubbard U corrections (e.g., +4 eV for Fe 3d orbitals) to account for strong electron correlations. Compare simulated spin densities and band structures with experimental neutron diffraction or SQUID magnetometry data .

Data Analysis & Contradiction Management

Q. How should researchers interpret conflicting results in ferric ferrocyanide’s catalytic efficiency across different studies?

• Methodological Answer : Systematically evaluate variables such as:

• Synthesis route : Co-precipitation vs. sol-gel methods affect surface area and active sites.
• Characterization consistency : Ensure comparable metrics (e.g., turnover frequency normalized to surface Fe sites).
• Experimental conditions : pH, temperature, and reactant concentrations significantly impact catalytic pathways.
  Meta-analyses or machine learning frameworks can identify dominant factors driving efficiency discrepancies .

Q. What statistical methods are recommended for analyzing dose-response relationships in ferric ferrocyanide toxicity studies?

• Methodological Answer : Use nonlinear regression models (e.g., Hill equation) to fit LC50/EC50 values for aquatic organisms. Pair with ANOVA to assess significance across replicates. For omics data (transcriptomics/proteomics), apply pathway enrichment analysis to link toxicity mechanisms (e.g., oxidative stress) to cyanide release kinetics .
